

Determining the Molecular Weight of Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate

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Compound of Interest

Compound Name: Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate

Cat. No.: B051174

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This guide provides a concise overview of the molecular weight of **Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate**, a figure of significant interest to researchers and professionals in the fields of chemical synthesis and drug development. The molecular weight is a fundamental physical property, crucial for stoichiometric calculations in experimental protocols and for the characterization of this compound.

Chemical Identity and Formula

Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate is identified by the Chemical Abstracts Service (CAS) number 122115-51-9.^{[1][2]} Its molecular structure dictates its chemical formula, which has been determined to be C₁₅H₁₉FO₃.^{[1][2]} This formula is the basis for calculating the compound's molecular weight.

Molecular Weight Calculation

The molecular weight (MW) is the sum of the atomic weights of all atoms in a molecule. The calculation for **Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate** is based on its elemental composition as defined by its molecular formula, C₁₅H₁₉FO₃.

To perform this calculation, the atomic weights of the constituent elements are utilized:

- Carbon (C): 12.011 amu

- Hydrogen (H): 1.008 amu
- Fluorine (F): 18.998 amu
- Oxygen (O): 15.999 amu

The molecular weight is calculated as follows:

$$\begin{aligned} \text{MW} &= (15 \times \text{Atomic Weight of C}) + (19 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of F}) + (3 \times \text{Atomic Weight of O}) \\ \text{MW} &= (15 \times 12.011) + (19 \times 1.008) + (1 \times 18.998) + (3 \times 15.999) \\ \text{MW} &= 180.165 + 19.152 + 18.998 + 47.997 \\ \text{MW} &= 266.312 \text{ g/mol} \end{aligned}$$

This calculated value is consistent with figures found in chemical supplier databases.

Data Summary

For clarity and ease of reference, the key quantitative data for **Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate** is summarized in the table below.

| Parameter | Value | Reference |
|-----------------------------|---------------|-----------|
| Molecular Formula | C15H19FO3 | [1][2] |
| CAS Number | 122115-51-9 | [1][2] |
| Calculated Molecular Weight | 266.312 g/mol | |

Note on Experimental Protocols and Visualizations

The determination of a compound's molecular weight from its chemical formula is a theoretical calculation based on established atomic weights. As such, it does not involve experimental protocols, signaling pathways, or complex workflows that would necessitate diagrammatic visualization using tools like Graphviz. The value is a fundamental, constant property of the molecule derived directly from its known atomic composition. Therefore, the creation of detailed experimental guides or pathway diagrams is not applicable to the scope of this particular topic.

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References

- 1. Ethyl 7-(4-fluorophenyl)-7-oxoheptanoate, 97.0%, 1g [scisupplies.eu]
- 2. guidechem.com [guidechem.com]
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